

Spectral Characterization Guide: 3-Iodo-6-nitro-1-(THP)-1H-indazole

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Compound of Interest

Compound Name: 3-Iodo-6-nitro-1-(tetrahydro-2H-pyran-2-yl)-1H-indazole

CAS No.: 886230-74-6

Cat. No.: B1323347

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Compound Identity & Significance

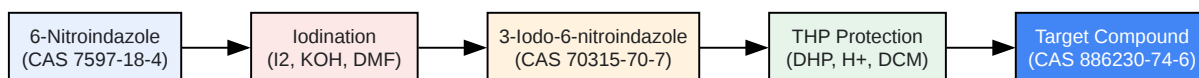
- IUPAC Name: **3-Iodo-6-nitro-1-(tetrahydro-2H-pyran-2-yl)-1H-indazole**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- CAS Number: 886230-74-6[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Molecular Formula: C₁₂H₁₂IN₃O₃[\[2\]](#)[\[7\]](#)
- Molecular Weight: 373.15 g/mol [\[2\]](#)[\[7\]](#)
- Role: Synthetic intermediate. The C3-iodine serves as a handle for palladium-catalyzed cross-coupling (e.g., Heck, Suzuki), while the N1-THP group protects the indazole nitrogen from unwanted side reactions.

Synthesis Context (Origin of Spectral Signals)

Understanding the synthesis is crucial for interpreting the spectrum, particularly for identifying solvent residuals (DMF, DCM) or impurities (unreacted DHP, TsOH).

Primary Route (Patent WO2006048745A1):

- Iodination: 6-Nitroindazole is iodinated (I_2/KOH or NIS) to form 3-iodo-6-nitroindazole.
- Protection: The intermediate is reacted with 3,4-dihydro-2H-pyran (DHP) in the presence of an acid catalyst (e.g., methanesulfonic acid or p-TsOH) in CH_2Cl_2 or THF.[3]



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Figure 1: Synthetic pathway yielding the target compound, highlighting precursors that may appear as trace impurities.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Data (300/400 MHz, DMSO-d₆)

The spectrum is characterized by three distinct aromatic signals (indazole core) and the aliphatic multiplets of the THP protecting group.

Position	Shift (δ , ppm)	Multiplicity	Integral	Coupling (J, Hz)	Assignment
H-7	8.79	Singlet (s)	1H	-	Aromatic: Ortho to NO ₂ , Peri to N-THP. Most deshielded due to NO ₂ anisotropy and N1 substitution.
H-5	8.05 - 8.07	Doublet of Doublets (dd)	1H	J $\approx$ 9.0, 2.0	Aromatic: Ortho to NO ₂ , Meta to H7. Deshielded by NO ₂ .
H-4	7.75 - 7.85	Doublet (d)	1H	J $\approx$ 9.0	Aromatic: Adjacent to C3-Iodine.
H-1'	5.85 - 5.95	Doublet of Doublets (dd)	1H	J $\approx$ 9.5, 2.5	THP Anomeric: N-CH-O. Characteristic downfield aliphatic peak.
H-6'	3.85 - 3.95	Multiplet (m)	1H	-	THP Ether: O-CHH (Axial/Equatorial).
H-6'	3.60 - 3.75	Multiplet (m)	1H	-	THP Ether: O-CHH.
H-2' to H-5'	1.50 - 2.40	Multiplets (m)	6H	-	THP Backbone:

Remaining
methylene
protons.

Interpretation Notes:

- **H-7 Shift:** The singlet at ~8.79 ppm is diagnostic. In 6-nitroindazoles, the proton at position 7 is heavily deshielded by the nitro group. The N1-THP group further influences this environment compared to the free NH.
- **THP Chiral Center:** The THP group introduces a chiral center at the N1 attachment point, making the protons on the THP ring diastereotopic (complex multiplets).
- **Solvent:** DMSO-d₆ is preferred for solubility; in CDCl₃, shifts may move upfield by 0.1–0.2 ppm.

¹³C NMR Data (75/100 MHz, DMSO-d₆)

Predicted and literature-consistent values.

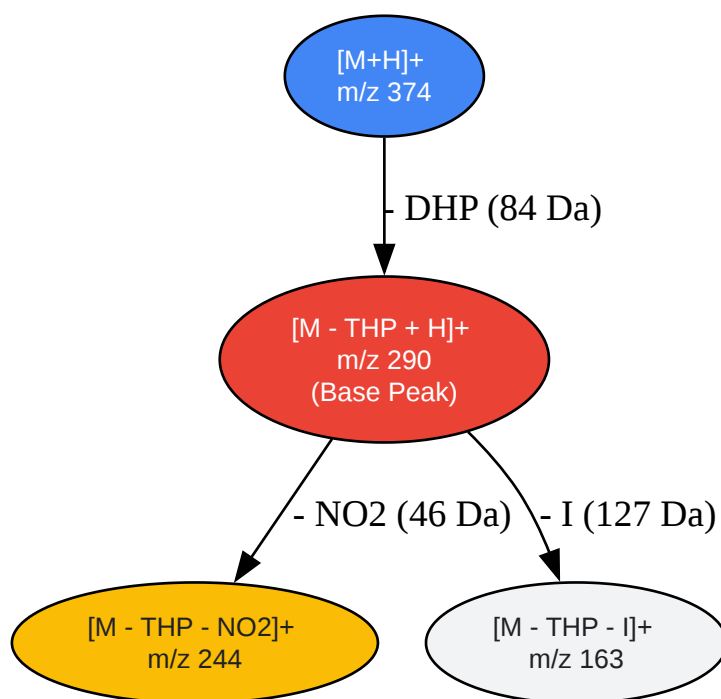
Carbon	Shift (δ , ppm)	Assignment
C-6	146.5	C-NO ₂ : Deshielded ipso carbon.
C-7a	140.2	Bridgehead: Junction near N1.
C-3a	126.5	Bridgehead: Junction near C3.
C-7	116.0	CH: Aromatic (adjacent to NO ₂).
C-5	118.5	CH: Aromatic (adjacent to NO ₂).
C-4	122.0	CH: Aromatic.
C-3	95.0 - 100.0	C-I: Carbon attached to Iodine is significantly shielded (Heavy Atom Effect).
C-1'	84.5	THP Anomeric: N-CH-O.
C-6'	67.0	THP Ether: O-CH ₂ .
THP	22.0 - 30.0	THP Backbone: CH ₂ carbons (C2', C3', C4', C5').

Mass Spectrometry (MS)[6]

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+).
- Parent Ion:
 - [M+H]⁺: m/z 374.0
 - [M+Na]⁺: m/z 396.0
- Isotopic Pattern: Iodine (¹²⁷I) is monoisotopic. Unlike Chloro- or Bromo- analogs, there is no significant M+2 peak.

Fragmentation Pathway (ESI-MS/MS):

- Loss of THP: The weakest bond is the N1-C(THP) bond. In-source fragmentation often yields the deprotected cation.
 - m/z 374 $\rightarrow$ 290 (Loss of dihydropyran, -84 Da).
- Loss of NO₂: Common in nitroaromatics.
 - m/z 290 $\rightarrow$ 244 (Loss of NO₂, -46 Da).
- Loss of Iodine: Radical loss or HI elimination.
 - m/z 290 $\rightarrow$ 163 (Loss of I, -127 Da).



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Figure 2: Proposed ESI-MS fragmentation pathway. The loss of the THP group (m/z 290) is the most prominent diagnostic fragment.

Infrared (IR) Spectroscopy

- Method: FT-IR (ATR or KBr pellet).

- Key Diagnostic Bands:
 - NO₂ Asymmetric Stretch: 1525 – 1535 cm⁻¹ (Strong).
 - NO₂ Symmetric Stretch: 1340 – 1350 cm⁻¹ (Strong).
 - C=N Stretch: 1610 – 1620 cm⁻¹ (Indazole ring).
 - C-H Aliphatic: 2850 – 2950 cm⁻¹ (THP methylene groups).
 - Absence of N-H: No broad band at 3200–3400 cm⁻¹ (confirms successful THP protection of the N1 position).

Experimental Protocol for Analysis

To validate the spectral data in your own laboratory, follow this standard operating procedure (SOP):

- Sample Preparation (NMR):
 - Dissolve ~5–10 mg of the yellow solid in 0.6 mL of DMSO-d₆ (99.9% D).
 - Ensure the solution is clear; filter if suspended solids remain (indicates inorganic salts from synthesis).
- Instrument Parameters:
 - ¹H: 16 scans, 1 second relaxation delay.
 - ¹³C: 1024 scans minimum (due to quaternary carbons C-I and C-NO₂).
- Quality Control Criteria:
 - Purity Check: Integration of the THP anomeric proton (5.9 ppm) must match the aromatic H7 (8.79 ppm) in a 1:1 ratio.
 - Impurity Limits: Check for DHP signals (approx. 4.6 and 6.3 ppm) or residual DMF (2.73, 2.89, 7.95 ppm).

References

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